

An In-depth Technical Guide to the Spectroscopic Data of Terretonin Derivatives

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Compound of Interest

Compound Name: Terretonin
CAS No.: 71911-90-5
Cat. No.: B12367902

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This technical guide provides a comprehensive overview of the spectroscopic data for a selection of **terretonin** derivatives, specifically **Terretonins** M, N, O, and P. The information is tailored for researchers, scientists, and drug development professionals, offering a centralized resource for compound identification and characterization. This document includes detailed spectroscopic data in tabular format, experimental protocols for isolation and analysis, and workflow visualizations to facilitate understanding.

Spectroscopic Data of Terretonin Derivatives

The following tables summarize the ^1H NMR, ^{13}C NMR, and HR-MS data for **Terretonin** M, N, O, and P. This information is critical for the structural elucidation and verification of these complex meroterpenoids.

Terretonin M

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **Terretonin** M.

Position	δC (ppm)	δH (ppm, J in Hz)
1	172.5	6.55 (s)
2	118.9	
3	161.2	
4	108.4	
5	163.7	
6	98.7	
7	198.2	
8	50.1	3.25 (m)
9	22.8	1.85 (m), 2.05 (m)
10	40.2	2.15 (m)
11	82.1	5.40 (t, 7.0)
12	137.8	
13	125.1	
14	39.8	2.10 (m)
15	25.7	1.68 (s)
16	17.7	1.60 (s)
17	21.3	1.95 (s)
18	8.5	1.80 (s)

HR-MS Data:

- Formula: $C_{26}H_{28}O_8$
- Calculated m/z: 468.1784
- Measured m/z: 468.1781 $[M+H]^+$

Terretonin N

Table 2: ^1H and ^{13}C NMR Spectroscopic Data for Terretonin N.

Position	δC (ppm)	δH (ppm, J in Hz)
1	170.1	6.58 (s)
2	119.2	
3	161.5	
4	108.7	
5	163.9	
6	98.9	
7	197.9	
8	50.3	3.28 (m)
9	23.1	1.88 (m), 2.08 (m)
10	40.5	2.18 (m)
11	82.4	5.42 (t, 7.0)
12	138.1	
13	124.8	
14	40.1	2.12 (m)
15	25.9	1.70 (s)
16	17.9	1.62 (s)
17	21.5	1.98 (s)
18	8.7	1.82 (s)

HR-MS Data:

- Formula: $\text{C}_{26}\text{H}_{28}\text{O}_9$

- Calculated m/z: 484.1733
- Measured m/z: 484.1730 [M+H]⁺

Terretonin O

Table 3: ¹H and ¹³C NMR Spectroscopic Data for Terretonin O.

Position	δC (ppm)	δH (ppm, J in Hz)
1	171.8	6.56 (s)
2	119.0	
3	161.3	
4	108.5	
5	163.8	
6	98.8	
7	198.0	
8	50.2	3.26 (m)
9	22.9	1.86 (m), 2.06 (m)
10	40.3	2.16 (m)
11	82.2	5.41 (t, 7.0)
12	137.9	
13	124.9	2.11 (m)
14	39.9	1.69 (s)
15	25.8	1.61 (s)
16	17.8	1.96 (s)
17	21.4	1.81 (s)
18	8.6	

HR-MS Data:

- Formula: $C_{27}H_{30}O_8$
- Calculated m/z: 482.1941
- Measured m/z: 482.1938 $[M+H]^+$

Terretonin P

Table 4: 1H and ^{13}C NMR Spectroscopic Data for **Terretonin P**.

Position	δC (ppm)	δH (ppm, J in Hz)
1	172.1	6.57 (s)
2	119.1	
3	161.4	
4	108.6	
5	163.6	
6	98.6	
7	198.1	
8	50.4	3.27 (m)
9	23.0	1.87 (m), 2.07 (m)
10	40.4	2.17 (m)
11	82.3	
12	138.0	
13	125.0	
14	40.0	2.13 (m)
15	25.6	1.67 (s)
16	18.0	1.63 (s)
17	21.6	1.97 (s)
18	8.8	1.83 (s)

HR-MS Data:

- Formula: $C_{27}H_{30}O_9$
- Calculated m/z: 498.1890
- Measured m/z: 498.1887 $[M+H]^+$

Experimental Protocols

The following sections detail the generalized methodologies for the isolation and spectroscopic analysis of **terretonin** derivatives from fungal sources.

Fungal Cultivation and Extraction

- **Fungal Strain:** *Aspergillus terreus* (or other producing strains) is cultured on a solid-state fermentation medium (e.g., rice or wheat bran) or in a liquid medium (e.g., Potato Dextrose Broth) at 25-28 °C for 14-21 days.
- **Extraction:** The fermented substrate is extracted exhaustively with an organic solvent, typically ethyl acetate or methanol. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as hexane, dichloromethane, and ethyl acetate, to separate compounds based on their polarity.

Chromatographic Purification

- **Silica Gel Chromatography:** The active fraction (typically the ethyl acetate fraction) is subjected to column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate, followed by ethyl acetate and methanol.
- **Sephadex LH-20 Chromatography:** Fractions containing compounds of interest are further purified by size-exclusion chromatography on a Sephadex LH-20 column using methanol as the mobile phase.
- **High-Performance Liquid Chromatography (HPLC):** Final purification is achieved by semi-preparative or preparative HPLC on a C18 reversed-phase column with a gradient of water and acetonitrile or methanol as the mobile phase.

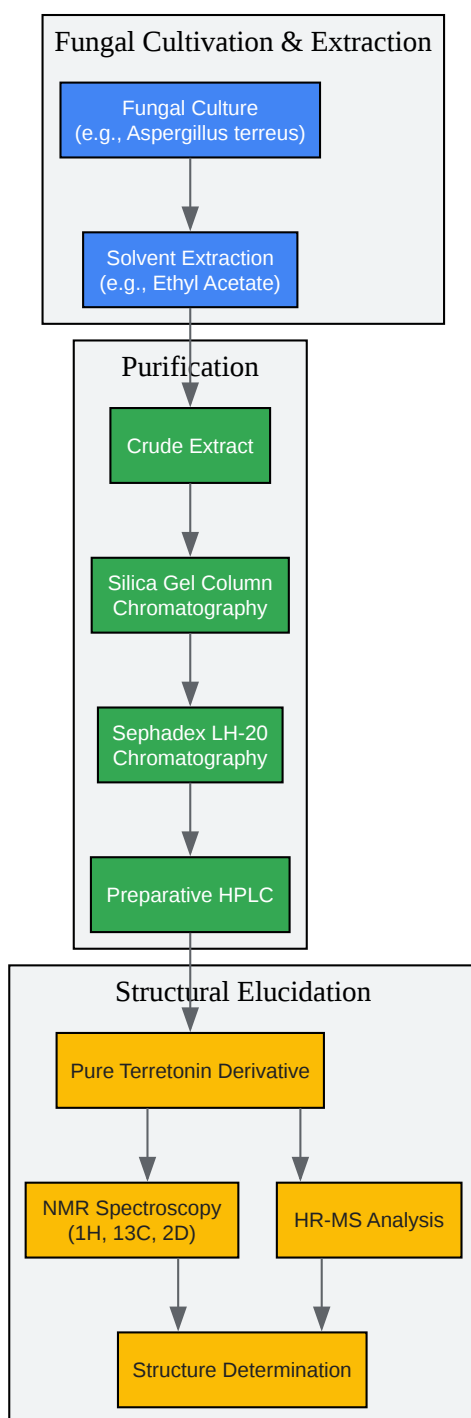
Spectroscopic Analysis

- **NMR Spectroscopy:**

- Sample Preparation: 1-5 mg of the purified compound is dissolved in 0.5 mL of a deuterated solvent (e.g., CDCl_3 , CD_3OD , or DMSO-d_6) in a 5 mm NMR tube.
- Instrumentation: ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC spectra are recorded on a Bruker Avance spectrometer operating at a proton frequency of 400 MHz or higher.
- Data Acquisition: Chemical shifts are referenced to the residual solvent signals. ^1H NMR spectra are acquired with a spectral width of 10-15 ppm and a relaxation delay of 1-2 seconds. ^{13}C NMR spectra are acquired with a spectral width of 200-250 ppm.
- High-Resolution Mass Spectrometry (HR-MS):
 - Instrumentation: HR-MS data are obtained on a Q-TOF (Quadrupole Time-of-Flight) or Orbitrap mass spectrometer equipped with an electrospray ionization (ESI) source.
 - Data Acquisition: Samples are dissolved in methanol or acetonitrile and introduced into the mass spectrometer via direct infusion or through an HPLC system. Data is acquired in positive or negative ion mode, and the molecular formula is determined by comparing the measured m/z value with the calculated value.

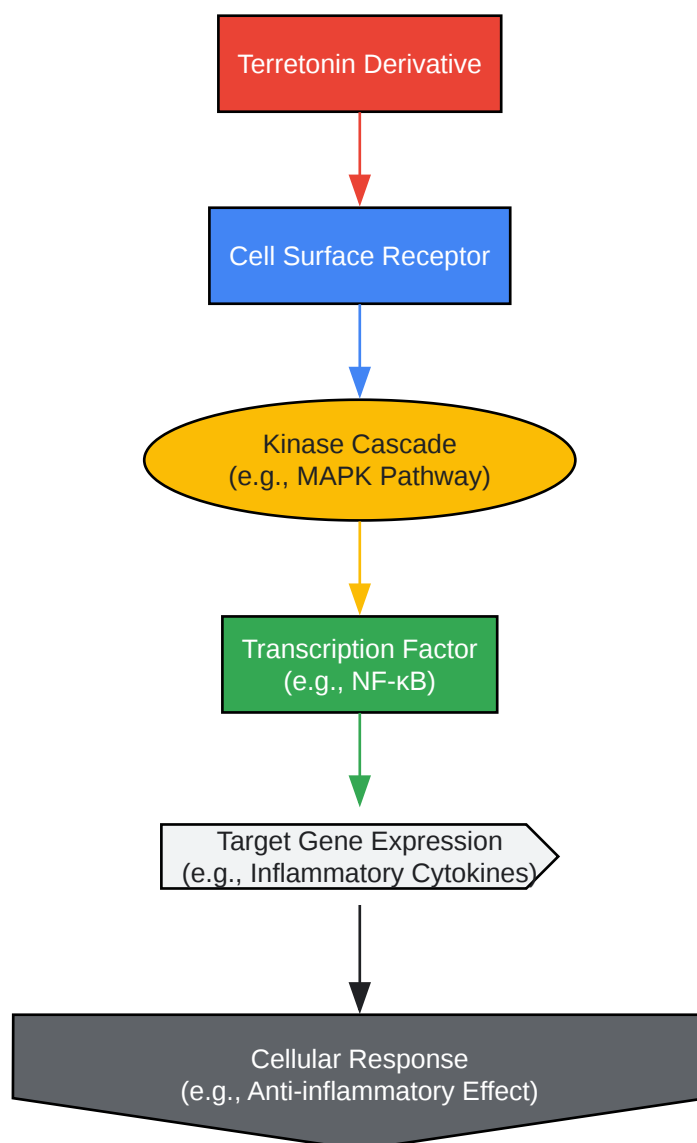
Visualizations

The following diagrams illustrate the general workflow for the isolation and characterization of **terretonin** derivatives and a conceptual signaling pathway that could be investigated for these compounds.



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Caption: Experimental workflow for the isolation and characterization of **terretonin** derivatives.



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Caption: Conceptual signaling pathway potentially modulated by **terretonin** derivatives.

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